

Technical Guide: Physical Properties & Characterization of 1-(2-Aminopropoxy)-3-chlorobenzene

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Compound of Interest

Compound Name: 1-(2-Aminopropoxy)-3-chlorobenzene

Cat. No.: B13213829

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Chemical Identity & Structural Analysis

1-(2-Aminopropoxy)-3-chlorobenzene is a chiral primary amine characterized by a 3-chlorophenoxy ether tail attached to a 2-aminopropyl moiety. It serves as a "linker-divergent" intermediate, where the steric bulk of the chlorine atom at the meta position influences the binding affinity of downstream pharmaceutical targets (e.g., norepinephrine reuptake inhibitors).

Nomenclature & Identifiers

Identifier Type	Value	Notes
IUPAC Name	1-(3-Chlorophenoxy)propan-2-amine	Preferred systematic name
Common Name	3-Chlorophenoxyisopropylamine	Descriptive synthesis name
CAS Number (Base)	117322-91-5	Free base (Liquid)
CAS Number (HCl)	20871-82-3	Hydrochloride Salt (Solid)
Molecular Formula	C ₉ H ₁₂ ClNO	Base
SMILES	<chem>CC(CN)COc1ccccc(Cl)c1</chem>	Note: Isomeric configurations (R/S) exist

Physical & Thermodynamic Properties

The properties below distinguish between the Free Base (oily liquid, lipophilic) and the Hydrochloride Salt (crystalline solid, hydrophilic), which is the form typically supplied for stability.

Table 1: Physicochemical Specifications

Property	Free Base (Predicted/Observed)	Hydrochloride Salt (Experimental)
Molecular Weight	185.65 g/mol	222.11 g/mol
Physical State	Viscous, colorless to pale yellow oil	White to off-white crystalline powder
Melting Point	N/A (Liquid at RT)	148 – 152 °C [1]
Boiling Point	~245 °C (at 760 mmHg)	Decomposes prior to boiling
Density	1.12 ± 0.06 g/cm ³	Bulk density varies by crystal habit
LogP (Lipophilicity)	2.15 (Predicted)	~0.5 (Ionized in water)
pKa (Basic)	9.6 ± 0.2 (Amine group)	N/A
Solubility	Soluble in DCM, EtOAc, Methanol	Soluble in Water (>50 mg/mL), DMSO

Mechanistic Insight: The "Meta-Chloro" Effect

The chlorine substituent at the 3-position (meta) is electron-withdrawing (-I effect) but less sterically hindering than an ortho substituent. This lowers the electron density of the aromatic ring compared to the unsubstituted analog, slightly increasing the acidity of the phenols used in synthesis but having minimal electronic effect on the distal amine pKa (approx. 9.6). This pKa value dictates that at physiological pH (7.4), the molecule exists predominantly (>99%) in its protonated, cationic form, which is critical for solubility in aqueous biological assays.

Experimental Protocols for Characterization

Protocol A: pKa Determination via Potentiometric Titration

Objective: To validate the ionization constant for formulation stability.

- Preparation: Dissolve 5.0 mg of the HCl salt in 20 mL of degassed water/methanol (80:20 v/v) to ensure full solubility.

- Calibration: Calibrate the pH electrode using NIST standards (pH 4.01, 7.00, 10.01).
- Titration: Titrate with 0.1 M NaOH at 25°C under inert N₂ atmosphere to prevent carbonate formation.
- Analysis: Plot pH vs. Volume of NaOH. The inflection point (half-equivalence point) represents the pK_a.
 - Self-Validating Check: The curve should show a single sharp inflection corresponding to the primary amine deprotonation.

Protocol B: Lipophilicity (LogD) Measurement via Shake-Flask HPLC

Objective: To determine distribution coefficient at pH 7.4.

- Phase System: Prepare n-octanol (saturated with phosphate buffer pH 7.4) and phosphate buffer (saturated with n-octanol).
- Equilibration: Add 1 mg of compound to 2 mL of the octanol/buffer system (1:1 ratio). Vortex for 1 hour; centrifuge at 3000 rpm for 10 min to separate phases.
- Quantification: Analyze both phases using HPLC-UV (254 nm).
- Calculation:

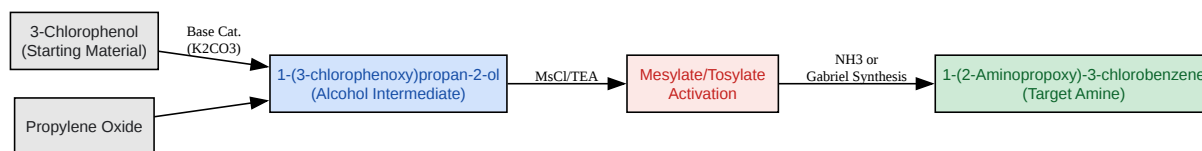
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Synthesis & Impurity Profiling

Understanding the synthesis origin is vital for identifying potential impurities (e.g., unreacted phenols or dimeric byproducts).

Reaction Pathway Visualization

The standard synthesis involves the nucleophilic attack of 3-chlorophenol on propylene oxide, followed by functional group transformation to the amine.



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Figure 1: Synthetic route highlighting the critical alcohol intermediate. Incomplete amination results in residual alcohol or mesylate impurities.

Handling, Stability & Safety

- Hygroscopicity: The HCl salt is moderately hygroscopic. Store in a desiccator at -20°C for long-term stability.
- Oxidation: The primary amine is susceptible to oxidation (N-oxide formation) upon prolonged air exposure. Store under Argon.
- Safety:
 - GHS Classification: Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2A.
 - First Aid: In case of contact, wash with copious water. The lipophilic nature allows rapid skin permeation; wear nitrile gloves.

References

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